

Technical Support Center: N-Nitroso-Enalapril

Stability and Analysis

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with enalapril and investigating the potential for **N-nitroso-enalapril** formation.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-enalapril** and why is it a concern?

A1: **N-nitroso-enalapril** is a nitrosamine impurity that can form from the enalapril molecule.^[1]
^[2] Nitrosamines are classified as probable human carcinogens based on animal studies, which means that long-term exposure above acceptable levels may increase the risk of cancer.^[3]
Regulatory bodies like the FDA and EMA have issued strict guidance on controlling nitrosamine impurities in pharmaceutical products.^[4]^[5]

Q2: How does **N-nitroso-enalapril** form in a drug product?

A2: **N-nitroso-enalapril** can form when the secondary amine group in the enalapril molecule reacts with a nitrosating agent.^[3] The most common nitrosating agents in pharmaceutical

manufacturing are nitrites (NO₂-), which can be present as trace impurities in excipients.[4][6] The reaction is typically facilitated by acidic conditions, heat, and the presence of moisture.[7]

Q3: What is the acceptable intake (AI) limit for **N-nitroso-enalapril**?

A3: The U.S. FDA has set the acceptable intake (AI) limit for **N-nitroso-enalapril** at 1500 ng/day.[2]

Q4: Which excipients are considered high-risk for contributing to **N-nitroso-enalapril** formation?

A4: Excipients with higher levels of residual nitrites and those that have a high water sorption capacity are considered higher risk.[4][6] While specific data for **N-nitroso-enalapril** is limited, general knowledge suggests that excipients like pregelatinized starch and crospovidone can have variable and sometimes high nitrite content. The manufacturing process of the excipient can also influence its nitrite levels.[4]

Q5: Can the manufacturing process of the drug product influence **N-nitroso-enalapril** formation?

A5: Yes, the manufacturing process can significantly impact nitrosamine formation. Wet granulation, which involves the use of water and heat for drying, can create favorable conditions for the reaction between enalapril and nitrites from excipients.[6][7] Direct compression is generally considered a lower-risk process as it minimizes exposure to heat and moisture.[7]

Q6: What are the key analytical techniques for detecting and quantifying **N-nitroso-enalapril**?

A6: Highly sensitive and specific analytical methods are required to detect **N-nitroso-enalapril** at the low levels stipulated by regulatory agencies. The most common methods are Liquid Chromatography with Mass Spectrometry (LC-MS), particularly LC-MS/MS, and High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection.[1][8]

Q7: What strategies can be employed to mitigate the risk of **N-nitroso-enalapril** formation?

A7: Mitigation strategies focus on controlling the precursors and conditions that lead to nitrosamine formation. These include:

- Excipient Selection: Sourcing excipients with low nitrite content and low water activity.[\[5\]](#)[\[7\]](#)
- Formulation Optimization: Incorporating nitrite scavengers, such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E), into the formulation. Adjusting the formulation pH to be less acidic can also inhibit the reaction.[\[9\]](#)[\[10\]](#)
- Process Control: Utilizing manufacturing processes that minimize heat and moisture, such as direct compression instead of wet granulation.[\[7\]](#)
- Packaging and Storage: Using packaging materials with low moisture permeability and storing the final product under controlled conditions.[\[7\]](#)

Troubleshooting Guides

Problem 1: Detection of **N-nitroso-enalapril** above the acceptable limit in a batch.

Possible Cause	Troubleshooting Steps
High Nitrite Content in an Excipient Batch	1. Quarantine the affected batch. 2. Request the Certificate of Analysis (CoA) for all excipient batches used and specifically look for nitrite content. 3. If not on the CoA, send samples of each excipient for nitrite testing. 4. Identify the excipient with high nitrite levels and source a new batch with lower, specified nitrite content.
Unfavorable Formulation pH	1. Measure the microenvironmental pH of the formulation. 2. If acidic, consider incorporating a pH-modifying excipient (e.g., a basic buffer) to raise the pH. 3. Evaluate the impact of the pH modifier on the stability of enalapril and other formulation attributes.
Manufacturing Process Contribution (e.g., Wet Granulation)	1. Review the granulation and drying parameters. High temperatures and prolonged drying times can accelerate nitrosamine formation. 2. If feasible, conduct a feasibility study for direct compression of the formulation. 3. If wet granulation is necessary, explore the use of non-aqueous granulation fluids or optimize the process to reduce heat and moisture exposure.
Inadequate Nitrite Scavenger Performance	1. If a nitrite scavenger is already in the formulation, assess its concentration and distribution. 2. Consider increasing the concentration of the scavenger or evaluating alternative scavengers like ascorbic acid or alpha-tocopherol. ^{[9][10]}

Problem 2: Inconsistent or non-reproducible **N-nitroso-enalapril** results during analytical testing.

Possible Cause	Troubleshooting Steps
Sample Preparation Issues	1. Ensure complete extraction of N-nitroso-enalapril from the sample matrix. 2. Verify the stability of N-nitroso-enalapril in the extraction solvent and during the sample preparation process. 3. Use an appropriate internal standard for accurate quantification.
LC-MS Method Sensitivity and Specificity	1. Optimize the mass spectrometry parameters (e.g., parent and daughter ion selection, collision energy) for N-nitroso-enalapril. 2. Check for and resolve any matrix effects that may be suppressing or enhancing the signal. 3. Ensure the chromatographic method provides adequate separation from other impurities and excipients.
Contamination of Analytical System	1. Run solvent blanks to check for system contamination. 2. Clean the LC system, including the injector and column, if carryover is suspected.

Quantitative Data

Table 1: Nitrite Content in Common Pharmaceutical Excipients (Literature Values)

Excipient	Average Nitrite Content (ppm)	Range of Nitrite Content (ppm)	Risk Potential
Microcrystalline Cellulose	~1	0.1 - 5	Low to Moderate
Lactose Monohydrate	~2	0.5 - 10	Moderate
Crospovidone	~5	1 - 20+	High
Pregelatinized Starch	~4	1 - 15	Moderate to High
Magnesium Stearate	~0.5	<0.1 - 2	Low

Note: Nitrite content can vary significantly between suppliers and even between batches from the same supplier. It is crucial to test the specific lots of excipients being used.^[4]

Table 2: Regulatory Limit for **N-Nitroso-Enalapril**

Impurity	Regulatory Body	Acceptable Intake (AI) Limit
N-Nitroso-Enalapril	U.S. FDA	1500 ng/day

Experimental Protocols

Protocol 1: Screening of Excipients for their Potential to Form **N-Nitroso-Enalapril** (Forced Degradation Study)

- Objective: To assess the impact of individual excipients on the formation of **N-nitroso-enalapril** under stressed conditions.
- Materials:
 - Enalapril Maleate API
 - Excipients to be tested (e.g., lactose, microcrystalline cellulose, crospovidone)
 - Sodium Nitrite (as a spiking agent)
 - Deionized Water
 - Methanol
 - Formic Acid
 - **N-nitroso-enalapril** reference standard
- Procedure:
 1. Prepare binary mixtures of enalapril maleate and each excipient (e.g., in a 1:1 ratio by weight).

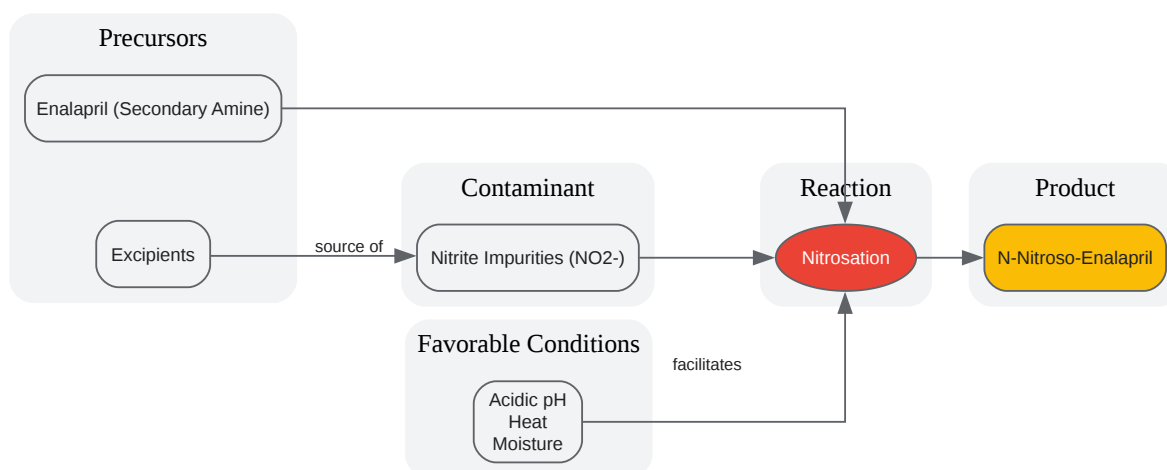
2. Prepare a control sample of enalapril maleate API only.
 3. For a worst-case scenario, prepare a second set of binary mixtures and a control sample spiked with a known concentration of sodium nitrite (e.g., 10 ppm).
 4. Add a small amount of deionized water to each sample to achieve a target moisture content (e.g., 5% w/w) to simulate conditions in wet granulation.
 5. Store all samples in a stability chamber at accelerated conditions (e.g., 40°C / 75% RH) for a defined period (e.g., 2, 4, and 8 weeks).
 6. At each time point, withdraw samples and prepare them for analysis.
- Sample Preparation for Analysis:
 1. Accurately weigh a portion of the sample.
 2. Dissolve and extract the sample in a suitable solvent (e.g., methanol:water 50:50).
 3. Filter the sample through a 0.22 µm filter.
 4. Analyze the sample using a validated LC-MS/MS method.
 - Analysis:
 - Use a validated LC-MS/MS method for the quantification of **N-nitroso-enalapril**.
 - Monitor the formation of **N-nitroso-enalapril** in each sample over time and compare the results to the control.

Protocol 2: Validated LC-MS/MS Method for Quantification of **N-Nitroso-Enalapril**

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).
- Chromatographic Conditions:

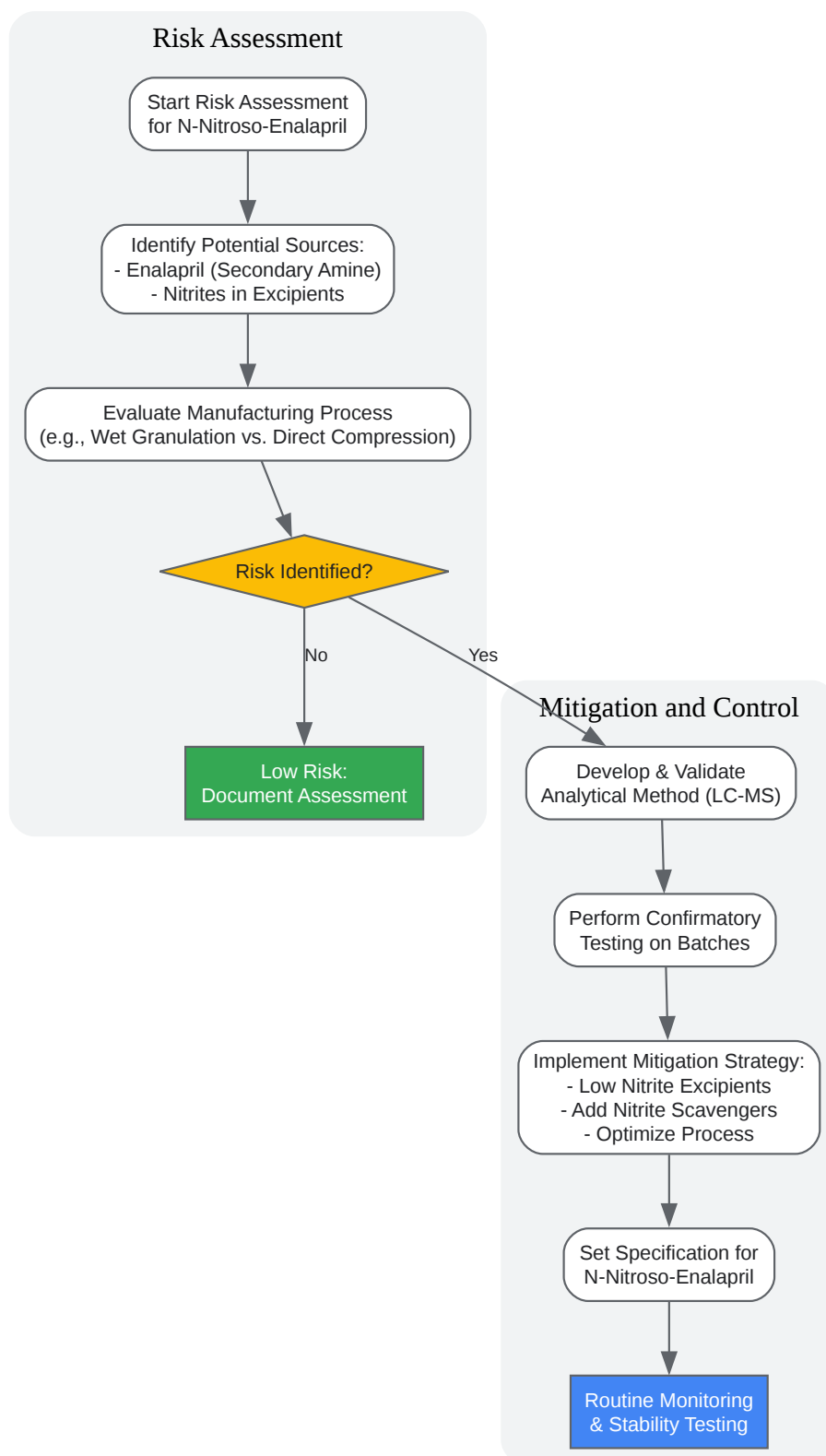
- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol or acetonitrile.
- Gradient Elution: A suitable gradient to separate **N-nitroso-enalapril** from enalapril and other potential impurities.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 μ L.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Multiple Reaction Monitoring (MRM): Monitor specific parent and daughter ion transitions for **N-nitroso-enalapril** and an appropriate internal standard.
- Method Validation:
 - Validate the method according to ICH guidelines for specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).

Visualizations



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Caption: Formation pathway of **N-nitroso-enalapril**.



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Caption: Risk assessment and mitigation workflow.

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